Application Notes: High-Throughput Cell-Based Assays for Screening Protirelin (TRH) Analogs

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Compound of Interest

Compound Name:	*Protirelin*
CAS No.:	*24305-27-9*
Cat. No.:	*B1679741*

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Introduction

Protirelin, also known as thyrotropin-releasing hormone (TRH), is a tripeptide hormone that exerts its effects by binding to the TRH receptor (TRH-R), a G-protein coupled receptor (GPCR). The primary signaling pathway activated by TRH-R is the Gαq pathway, leading to the activation of phospholipase C (PLC) and subsequent mobilization of intracellular calcium. **Protirelin** analogs are being actively investigated for their therapeutic potential in a range of neurological disorders. High-throughput screening (HTS) of these analogs requires robust and reliable cell-based assays to quantify their potency and efficacy. These application notes provide detailed protocols for key functional assays designed to screen and characterize novel **Protirelin** analogs.

TRH Receptor Signaling Pathway

Upon binding of **Protirelin** or its analogs, the TRH receptor undergoes a conformational change, activating the associated Gαq protein. This initiates a signaling cascade that serves as the basis for the functional assays described below. The activated Gαq stimulates phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into

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two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptor on the endoplasmic reticulum, triggering the release of stored calcium (Ca2+) into the cytoplasm. This transient increase in intracellular calcium is a hallmark of TRH-R activation and can be readily measured.

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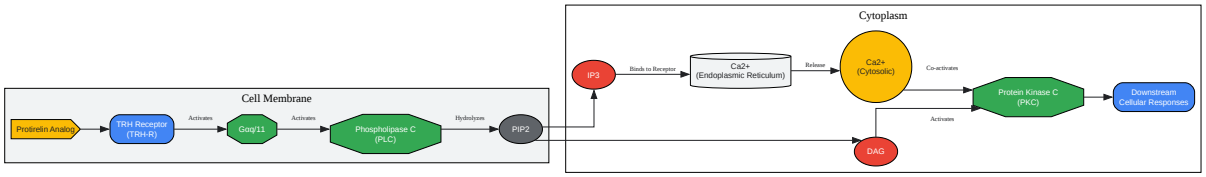

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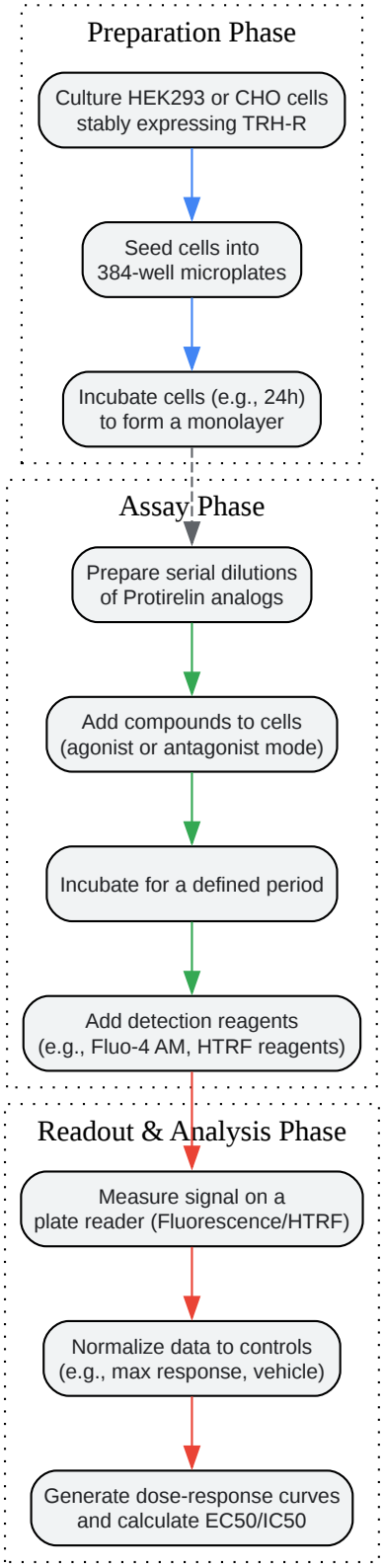

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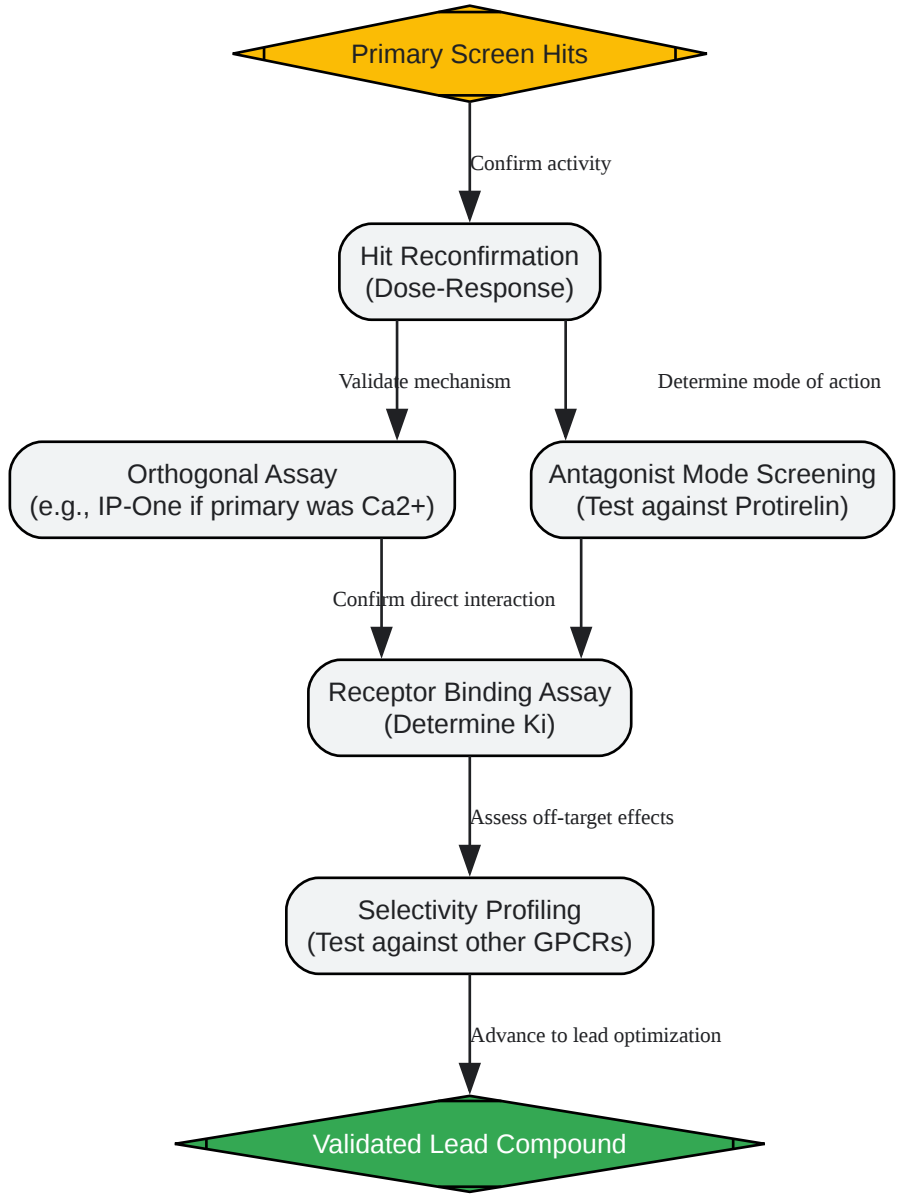

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